

In-Depth Technical Guide to the Potential Hazards of 1-Azidooctane

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Compound of Interest

Compound Name: 1-Azidooctane

Cat. No.: B1266841

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Abstract

1-Azidooctane ($C_8H_{17}N_3$) is a linear alkyl azide utilized in various chemical syntheses, particularly in bioconjugation and click chemistry. Despite its utility, the presence of the azide functional group imparts specific hazards that necessitate careful handling and a thorough understanding of its potential risks. This technical guide provides a comprehensive overview of the known and potential hazards associated with **1-azidooctane**, with a focus on its toxicological profile, reactivity, and thermal stability. All quantitative data is summarized for clarity, and detailed experimental methodologies are provided for key cited studies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-azidooctane** is presented in Table 1.

Property	Value	Unit	Source
Molecular Formula	C ₈ H ₁₇ N ₃	--INVALID-LINK--	
Molecular Weight	155.24	g/mol	--INVALID-LINK--
CAS Number	7438-05-3	--INVALID-LINK--	
Density	0.840	g/cm ³ at 20°C	--INVALID-LINK--
Boiling Point	183-185	°C	--INVALID-LINK--
Standard liquid enthalpy of combustion ($\Delta H^\circ_{\text{liquid}}$)	-5674.00 \pm 3.00	kJ/mol	--INVALID-LINK--
Liquid phase enthalpy of formation at standard conditions ($\Delta f H^\circ_{\text{liquid}}$)	96.70	kJ/mol	--INVALID-LINK--

Toxicological Hazards

While specific toxicological data for **1-azidooctane**, such as LD50 values, are not readily available in the public domain, the toxicology of organic azides and the azide ion provides a basis for assessing its potential health effects. The azide ion is known to be highly toxic, with a mechanism of action similar to that of cyanide, involving the inhibition of cytochrome oxidase and the disruption of cellular respiration.

A significant toxicological concern for alkyl azides is their mutagenic potential.

Mutagenicity

A study on the mutagenicity of various alkyl azides demonstrated that they exhibit mutagenic activity in the *Salmonella typhimurium* TA100 strain with the addition of a metabolic activation system (S9 mix). This suggests that **1-azidooctane** may be metabolized to a mutagenic intermediate. However, no significant mutagenic activity was observed in the TA98 strain, with or without S9 mix, or in the TA100 strain without S9 mix.

Experimental Protocol: Ames Test for Mutagenicity of Alkyl Azides

- **Bacterial Strains:** *Salmonella typhimurium* strains TA98 and TA100 were used.
- **Metabolic Activation:** An S9 mix, derived from the livers of rats pre-treated with phenobarbital and 5,6-benzoflavone, was used to simulate mammalian metabolism.
- **Assay Procedure:**
 - The test compound (an alkyl azide) was dissolved in a suitable solvent.
 - Various concentrations of the test compound were pre-incubated with the bacterial strain (TA98 or TA100) and the S9 mix (or buffer for assays without metabolic activation) at 37°C.
 - After the pre-incubation period, the mixture was poured onto a minimal glucose agar plate.
 - The plates were incubated at 37°C for 48 hours.
 - The number of revertant colonies (his⁺ revertants) was counted.
- **Evaluation:** A compound is considered mutagenic if it induces a dose-dependent increase in the number of revertant colonies compared to the negative control.

Physicochemical and Reactivity Hazards

The primary physicochemical hazard associated with **1-azidooctane** is its potential for rapid and energetic decomposition, which can lead to an explosion. This is a characteristic of many organic azides.

Thermal Stability and Explosive Potential

The stability of organic azides is influenced by their molecular structure, particularly the ratio of carbon and oxygen atoms to nitrogen atoms. A higher ratio generally indicates greater stability.

- **Carbon to Nitrogen Ratio (C/N):** For **1-azidooctane** (C₈H₁₇N₃), the C/N ratio is 8/3, which is approximately 2.67.

- The "Rule of Six": This empirical rule suggests that a compound with at least six carbon atoms for each energetic functional group (like an azide) is likely to be relatively stable. **1-Azido-octane**, with eight carbon atoms, adheres to this rule.

While these guidelines suggest that **1-azido-octane** is one of the more stable alkyl azides, it is still an energetic material and must be handled with care. Decomposition can be initiated by heat, shock, friction, or light. It is crucial to avoid heating **1-azido-octane** under confinement.

Although specific differential scanning calorimetry (DSC) or thermogravimetric analysis (TGA) data for **1-azido-octane** is not available in the reviewed literature, studies on other organic azides show that decomposition is an exothermic process that can occur rapidly once initiated. For example, the decomposition of some glycidyl azide polymers begins at temperatures around 200°C.

Incompatible Materials

To prevent the formation of highly sensitive and explosive compounds, **1-azido-octane** should not be brought into contact with:

- Strong oxidizing agents: Can lead to a violent reaction.
- Strong acids: May form the highly toxic and explosive hydrazoic acid (HN_3).
- Heavy metals and their salts (e.g., copper, lead, silver, mercury): Can form highly shock-sensitive heavy metal azides. The use of metal spatulas or equipment with copper or lead components should be strictly avoided.

Safe Handling and Storage

Given the potential hazards, the following precautions are mandatory when working with **1-azido-octane**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required at all times.
- Hand Protection: Nitrile gloves should be worn. For tasks with a higher risk of splashing, double gloving is recommended.

- Body Protection: A flame-retardant lab coat should be worn.

Engineering Controls

- All work with **1-azidooctane** should be conducted in a certified chemical fume hood to prevent inhalation of any potential vapors and to contain any potential energy release.
- A blast shield should be used, especially when heating the substance or performing reactions on a larger scale.

Storage

- Store **1-azidooctane** in a cool, dark, and well-ventilated area.
- It should be stored away from incompatible materials, particularly acids and heavy metals.
- The use of containers with metal caps or components that could come into contact with the azide should be avoided.

Experimental Protocols

Synthesis of 1-Azidooctane

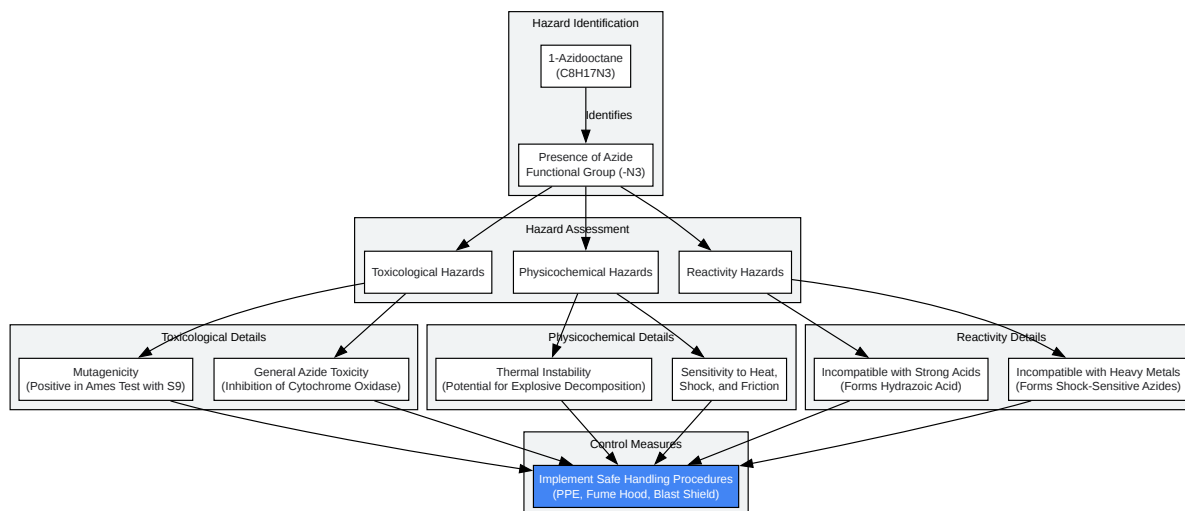
A common method for the synthesis of alkyl azides is the nucleophilic substitution of an alkyl halide with sodium azide.

- Reaction: $\text{1-Bromooctane} + \text{NaN}_3 \rightarrow \text{1-Azidooctane} + \text{NaBr}$
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-bromooctane in a suitable solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
 - Add a stoichiometric excess of sodium azide (NaN_3).
 - Heat the reaction mixture with stirring. The reaction temperature and time will depend on the specific solvent and scale, but a typical range is 50-100°C for several hours.

- Monitor the reaction progress using an appropriate technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into water and extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic extracts with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Filter and carefully remove the solvent under reduced pressure. Caution: Do not distill the crude **1-azidooctane** to dryness, as this can increase the risk of explosion. Purification is typically achieved by column chromatography if necessary.

Logical Flow for Hazard Assessment

The following diagram illustrates the logical workflow for assessing the potential hazards of **1-azidooctane**.



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Caption: Logical workflow for assessing the hazards of **1-azidooctane**.

Conclusion

1-Azidooctane is a valuable chemical intermediate, but its handling requires a high level of caution due to the inherent hazards of the azide functional group. The primary concerns are its potential mutagenicity and its propensity for energetic decomposition. While its relatively high carbon-to-nitrogen ratio suggests greater stability compared to smaller organic azides, it must still be treated as a potentially explosive material. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential for the safe handling and use of **1-azidooctane** in a research and development setting. Further experimental studies to quantify its toxicological properties and thermal decomposition characteristics are warranted to provide a more complete hazard profile.

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